

In-Depth Technical Guide: 2-(4-Bromophenyl)ethanethioamide (CAS 147111-30-6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethanethioamide

Cat. No.: B133593

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and suppliers of the chemical compound **2-(4-Bromophenyl)ethanethioamide**, identified by CAS number 147111-30-6. This document is intended to serve as a foundational resource for professionals in research and development who may be considering this molecule for their work.

Core Properties

The fundamental chemical and physical properties of **2-(4-Bromophenyl)ethanethioamide** are summarized below. These details are essential for experimental design, safety assessment, and data interpretation.

Property	Value	Source
CAS Number	147111-30-6	[1][2][3][4]
IUPAC Name	2-(4-bromophenyl)ethanethioamide	[3]
Synonyms	2-(4-Bromophenyl)thioacetamide	[3][5]
Molecular Formula	C8H8BrNS	[4]
Molecular Weight	230.13 g/mol	[3]
Physical Form	White solid	[3]
Purity	Typically ≥95%	[6]
Storage Temperature	Room temperature	[3][4]
InChI Key	YAXPTWNWOBQNPG-UHFFFAOYSA-N	[3]

Safety and Handling

Safety is paramount when working with any chemical compound. The following table summarizes the key safety information for **2-(4-Bromophenyl)ethanethioamide**, based on available Safety Data Sheets (SDS).

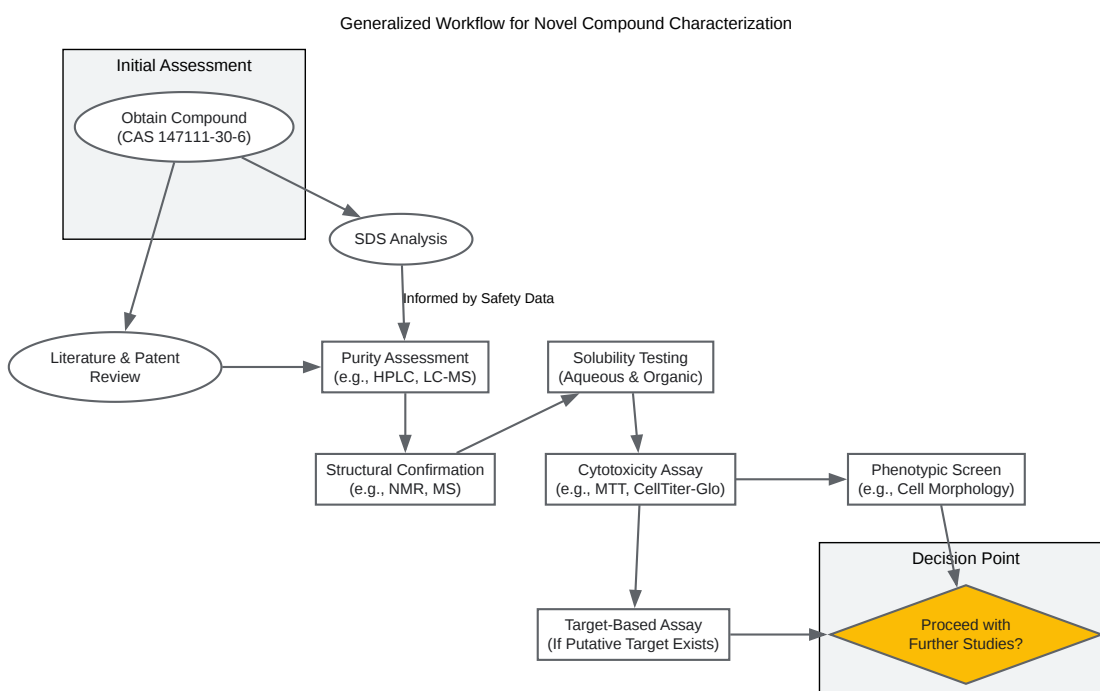
Safety Aspect	Information	Source
GHS Pictograms	GHS07 (Exclamation mark)	[3]
Signal Word	Warning	[3]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

Experimental Protocols and Applications

A thorough review of scientific literature and public databases reveals a notable absence of published experimental protocols or detailed applications for **2-(4-**

Bromophenyl)ethanethioamide (CAS 147111-30-6). There are no specific signaling pathways or mechanisms of action associated with this compound in the available literature. This suggests that it is likely a novel or largely uncharacterized research chemical.

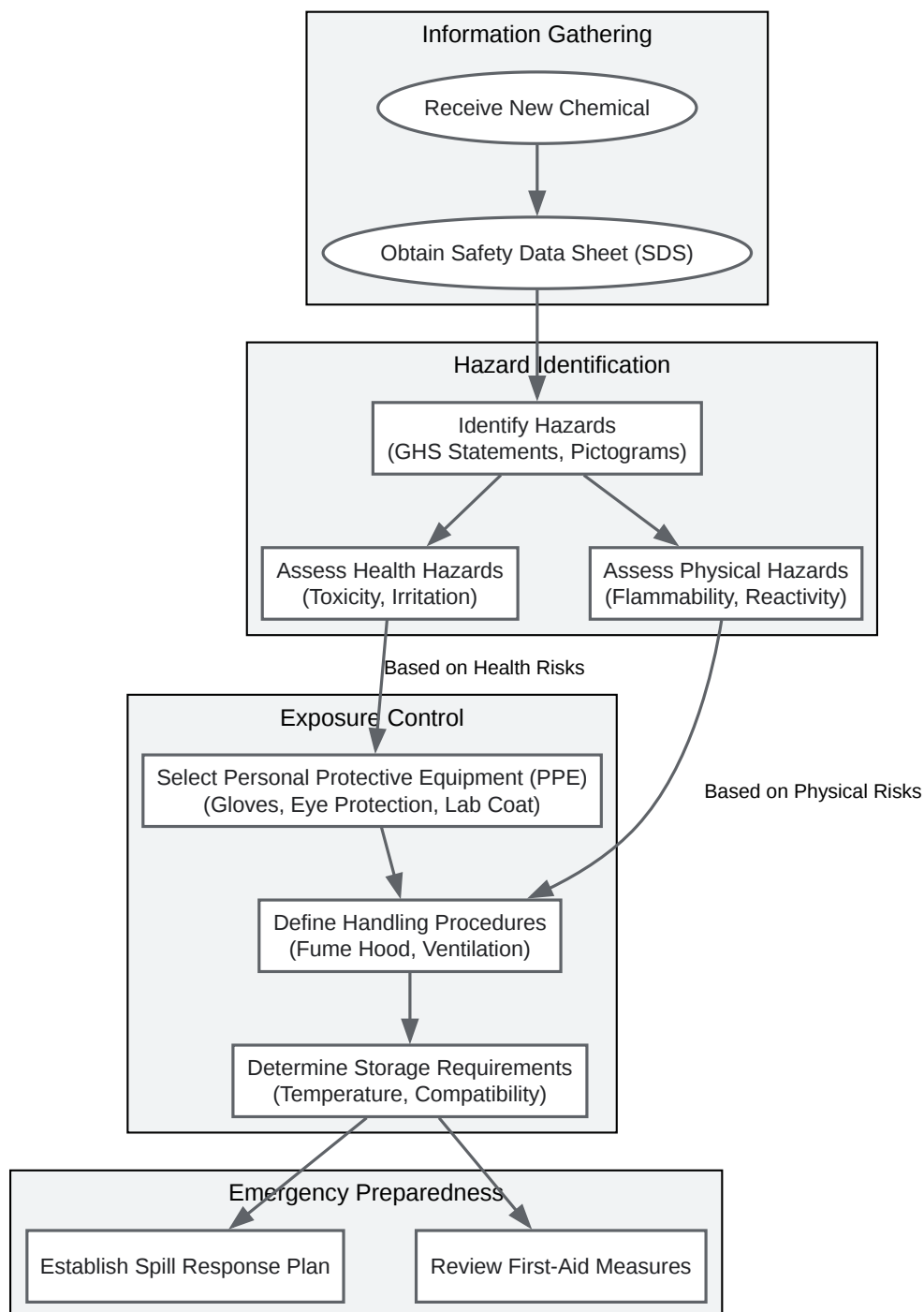
For scientists and researchers encountering such a compound, a generalized workflow is essential for its initial characterization and safety assessment. The following diagrams illustrate logical workflows for these processes.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the initial characterization of a novel research chemical.

Logical Workflow for Chemical Safety Assessment

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(4-bromophenyl)ethanethioamide - Safety Data Sheet [chemicalbook.com]
- 2. 2-(4-bromophenyl)ethanethioamide | 147111-30-6 [m.chemicalbook.com]
- 3. 2-(4-Bromophenyl)thioacetamide | 147111-30-6 [sigmaaldrich.com]
- 4. calpaclab.com [calpaclab.com]
- 5. 2-(4-Bromophenyl)thioacetamide | CAS 147111-30-6 | Chemical-Suppliers [chemical-suppliers.eu]
- 6. 2-(4-Bromophenyl)thioacetamide | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(4-Bromophenyl)ethanethioamide (CAS 147111-30-6)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b133593#cas-number-147111-30-6-properties-and-suppliers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com